

Application Notes and Protocols for the Quantification of Antibacterial Agent 125

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Compound of Interest

Compound Name: Antibacterial agent 125

Cat. No.: B10857254

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Introduction

Antibacterial agent 125 is a synthetic compound identified as a potent antimicrobial against clinically relevant Gram-positive pathogens, including methicillin-resistant *Staphylococcus aureus* (MRSA). Its chemical formula is $C_{15}H_{11}ClN_2O$, with a molecular weight of 270.71 g/mol and a CAS number of 1274611-43-6. Preliminary studies indicate that it exhibits significant inhibitory activity with Minimum Inhibitory Concentration (MIC_{50}) values ranging from 0.25 to 8 μM .^[1] The compound has also demonstrated high metabolic stability and a moderate ability to inhibit biofilm formation. Given its therapeutic potential, robust and reliable analytical methods for the quantification of **Antibacterial agent 125** in various matrices are crucial for preclinical and clinical development.

This document provides a detailed application note and protocol for the quantification of **Antibacterial agent 125** using High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection. Additionally, a proposed mechanism of action based on its structural similarity to quinolone antibiotics is presented, along with corresponding diagrams to illustrate the experimental workflow and biological pathway.

Physicochemical Properties

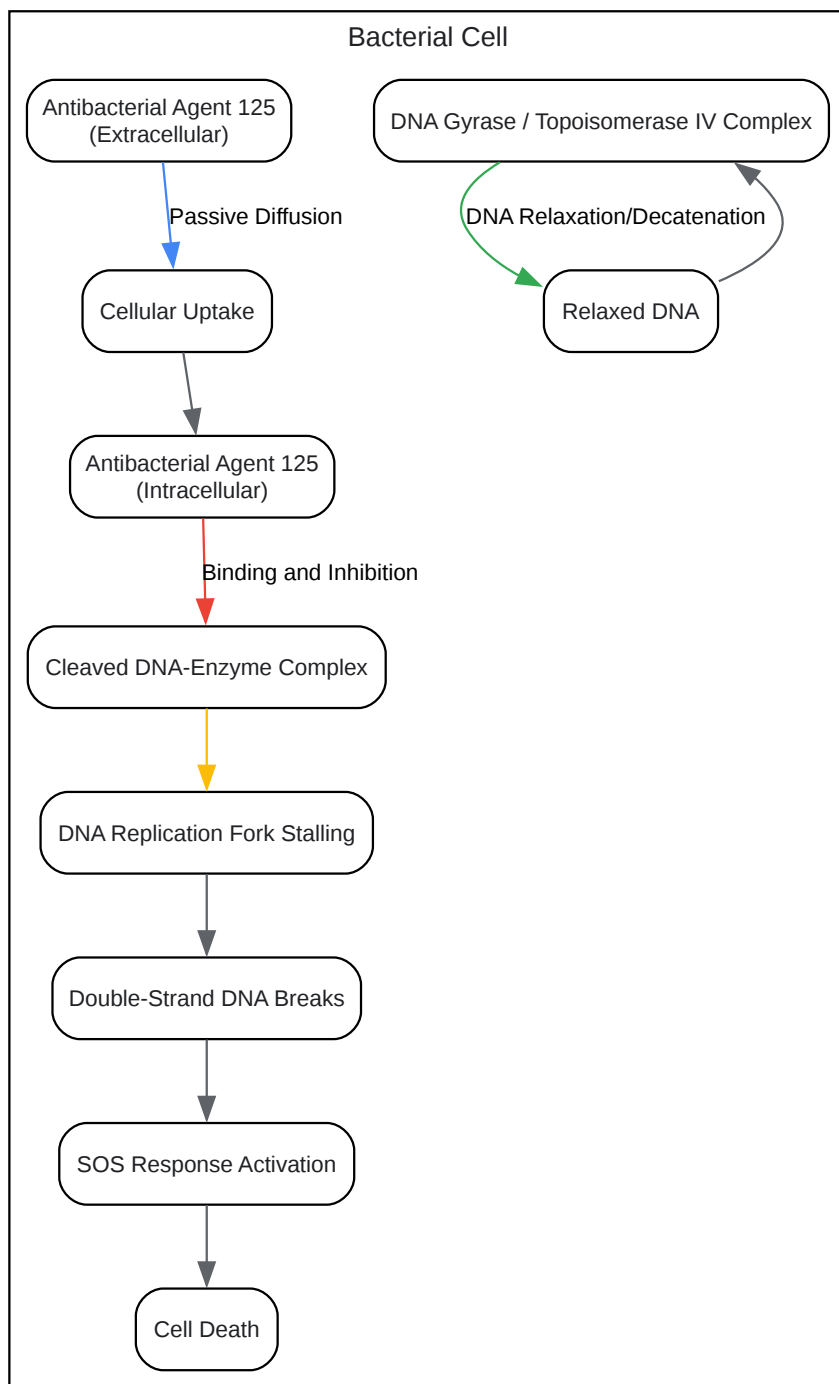
A summary of the known physicochemical properties of **Antibacterial agent 125** is provided in the table below.

Property	Value	Reference
CAS Number	1274611-43-6	[2]
Molecular Formula	C ₁₅ H ₁₁ ClN ₂ O	[2]
Molecular Weight	270.71 g/mol	[2]
Appearance	Solid	
Purity (via HPLC)	≥98%	[2]
Solubility	Sparingly soluble in water. Soluble in organic solvents such as ethanol, methanol, and dimethyl sulfoxide (DMSO).	

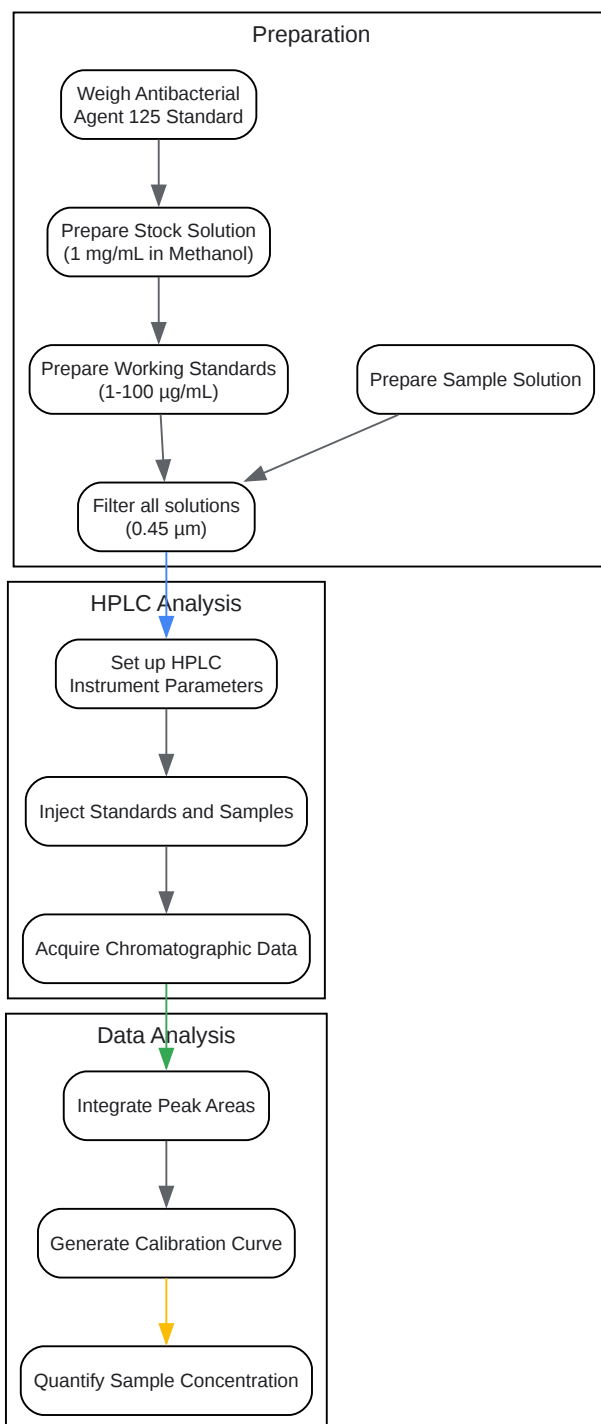
Proposed Mechanism of Action: Inhibition of Bacterial DNA Synthesis

Based on its chemical structure, **Antibacterial agent 125** is classified as a quinolone derivative. Quinolone antibiotics are well-characterized inhibitors of bacterial DNA gyrase (a type II topoisomerase) and topoisomerase IV. These enzymes are essential for bacterial DNA replication, transcription, and repair. By binding to the enzyme-DNA complex, quinolones stabilize the cleaved DNA strands, leading to double-strand breaks and ultimately bacterial cell death. The proposed signaling pathway for **Antibacterial agent 125** is depicted below.

Proposed Mechanism of Action of Antibacterial Agent 125



Experimental Workflow for Quantification of Antibacterial Agent 125

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References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. researchgate.net [researchgate.net]
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